

GNE-293: A Technical Guide to its Downstream Effects

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Compound of Interest

Compound Name: GNE-293
Cat. No.: B12372640

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Introduction

GNE-293 is a potent and highly selective inhibitor of the delta (δ) isoform of phosphoinositide 3-kinase (PI3K).^{[1][2][3]} The PI3K/AKT/mTOR signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of various diseases, particularly cancers and inflammatory disorders. **GNE-293**'s specificity for the PI3K δ isoform, which is predominantly expressed in hematopoietic cells, makes it a promising candidate for targeted therapies in immunology and oncology. This technical guide provides an in-depth overview of the downstream effects of **GNE-293**, including quantitative data on its inhibitory activity, detailed experimental protocols, and visualizations of the relevant signaling pathways.

Quantitative Data

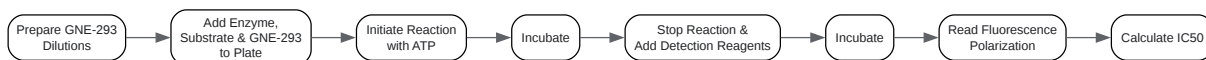
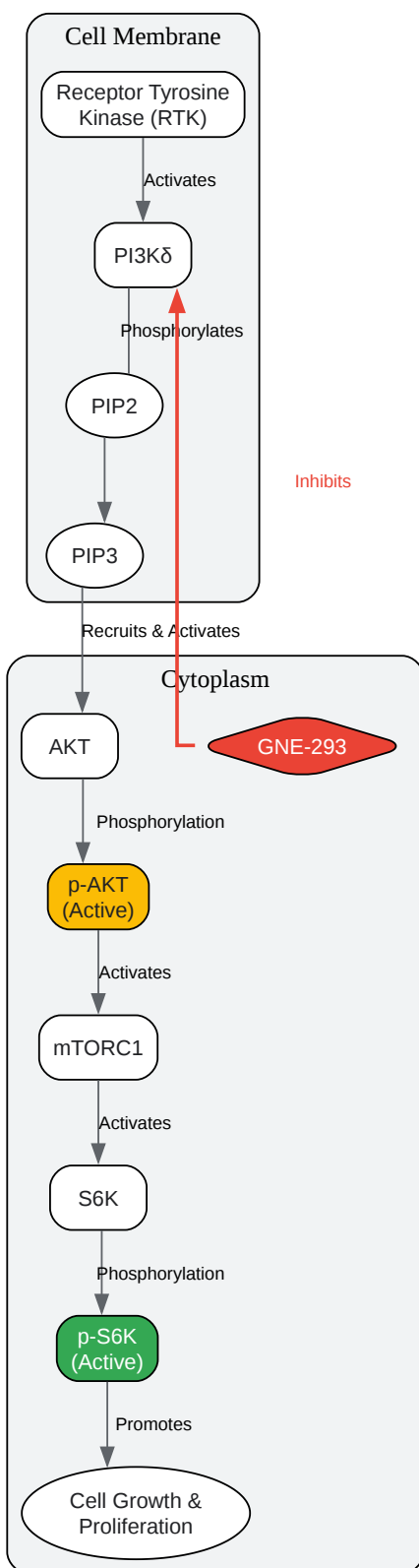
The inhibitory activity of **GNE-293** has been characterized through various in vitro assays. The following tables summarize the key quantitative data regarding its potency and selectivity.

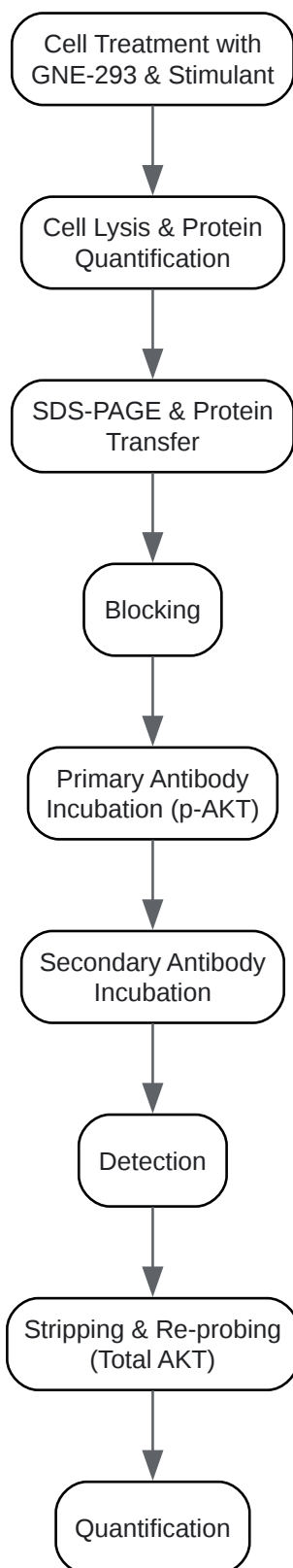
Parameter	Value	Description	Reference
IC50 (PI3K δ)	4.38 nM	Half-maximal inhibitory concentration against the PI3K δ isoform in a cell-based assay.[1]	[1]
Ki (PI3K δ)	0.47 nM	Inhibitor constant, a measure of the binding affinity of GNE-293 to the PI3K δ enzyme.	[3]

PI3K Isoform	Selectivity Fold vs. PI3K δ	Description	Reference
PI3K α	256-fold	GNE-293 is 256 times more selective for PI3K δ over PI3K α .	[3]
PI3K β	420-fold	GNE-293 is 420 times more selective for PI3K δ over PI3K β .	[3]
PI3K γ	219-fold	GNE-293 is 219 times more selective for PI3K δ over PI3K γ .	[3]

Signaling Pathway

GNE-293 exerts its effects by inhibiting the catalytic activity of PI3K δ . This prevents the conversion of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). The reduction in PIP3 levels leads to decreased activation of downstream signaling molecules, most notably the serine/threonine kinase AKT.





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